Introduction: The Nitroimidazole Scaffold in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-(4-ethoxyphenyl)-5-nitro-1H-imidazole*
Cat. No.:	*B6116686*

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The imidazole ring is a fundamental heterocyclic scaffold that is a constituent of several essential biomolecules, including the amino acid histidine.[1] Its derivatives have garnered significant attention in medicinal chemistry, demonstrating a broad spectrum of biological activities, including anticancer, antibacterial, antifungal, and antiviral properties.[2][3][4] The introduction of a nitro group onto the imidazole ring, creating nitroimidazoles, dramatically influences the molecule's electronic properties and, consequently, its therapeutic potential.[2]

Nitroimidazoles are classified based on the position of the nitro group (2-, 4-, or 5-nitroimidazoles). Among these, 5-nitroimidazoles have emerged as particularly significant therapeutic agents, most notably as antimicrobial and antiprotozoal drugs.[3] The biological activity of these compounds is often dependent on the reductive activation of the nitro group within target organisms, leading to the formation of cytotoxic metabolites.[2] This guide focuses on the technical aspects of **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole**, a specific derivative for which we will infer properties and potential applications based on the rich chemistry of its parent class.

Chemical Identity and Physicochemical Properties

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While a specific CAS number for **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole** is not readily available in public databases, its identity is defined by its chemical structure. The key structural features are an imidazole core, a 4-ethoxyphenyl group at the 4-position, and a nitro group at the 5-position.

Table 1: Predicted Physicochemical Properties of **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole**

Property	Predicted Value	Rationale/Comparison
Molecular Formula	C11H11N3O3	Based on structural components.
Molecular Weight	~233.22 g/mol	Calculated from the molecular formula.
LogP	~2.5 - 3.5	The ethoxyphenyl group increases lipophilicity compared to unsubstituted 5-nitroimidazole.
pKa	~8.0 - 9.0 (imidazole NH)	The electron-withdrawing nitro group decreases the basicity of the imidazole ring.
Solubility	Low in water, soluble in organic solvents (e.g., DMSO, DMF)	Typical for aromatic and heterocyclic compounds of this size.

Note: These properties are estimations and require experimental verification.

Synonyms:

No established synonyms were identified for this specific molecule. Synonyms for related compounds include:

- 4-Nitroimidazole: 5-Nitro-1H-imidazole, 4(5)-Nitroimidazole[5]
- 2-Methyl-4(5)-nitroimidazole: No synonyms listed in the provided search results.[6]

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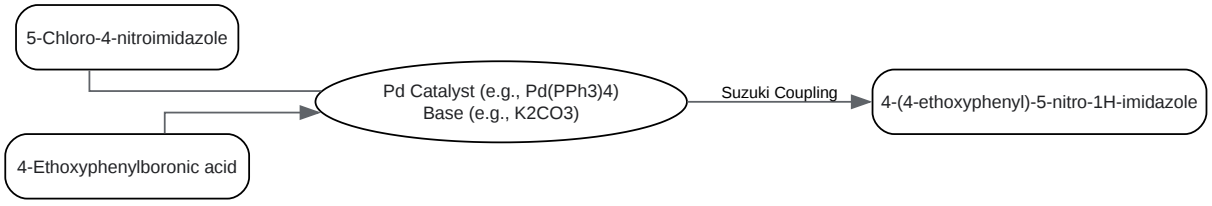
Synthesis and Methodologies

The synthesis of **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole** would likely follow established routes for the synthesis of substituted nitroimidazoles. A plausible synthetic strategy involves the construction of the substituted imidazole ring followed by nitration, or the coupling of a pre-functionalized imidazole with the ethoxyphenyl moiety.

Proposed Synthetic Pathway

A potential route could involve a multi-step synthesis starting from simpler precursors. One common method for creating 4,5-disubstituted imidazoles is the Radziszewski reaction or its variations. A more modern and versatile approach would be a palladium-catalyzed cross-coupling reaction, such as the Suzuki coupling.

Diagram 1: Proposed Suzuki Coupling Route for Synthesis



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Caption: Proposed Suzuki coupling for the synthesis of the target compound.

Experimental Protocol: Suzuki Coupling for Aryl-Imidazoles (General)

This protocol is adapted from methodologies used for the synthesis of similar 5-aryl-1-methyl-4-nitroimidazoles.[7]

- Reaction Setup: To a solution of 5-chloro-4-nitroimidazole (1 equivalent) in a suitable solvent (e.g., a mixture of water and an organic solvent like toluene or DME), add 4-ethoxyphenylboronic acid (1.1-1.5 equivalents) and a base such as potassium carbonate (2-3 equivalents).

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- Catalyst Addition: Add a palladium catalyst, for example, tetrakis(triphenylphosphine)palladium(0) (0.02-0.05 equivalents).
- Reaction Conditions: Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 80 to 110 °C for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Dilute with water and extract with an organic solvent such as ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole**.

Potential Mechanism of Action and Biological Activity

The biological activity of 5-nitroimidazoles is primarily attributed to the reductive activation of the nitro group. This process is particularly efficient in anaerobic or hypoxic environments, making these compounds selective for anaerobic bacteria, protozoa, and hypoxic tumor cells. [2]

Diagram 2: Reductive Activation of 5-Nitroimidazoles

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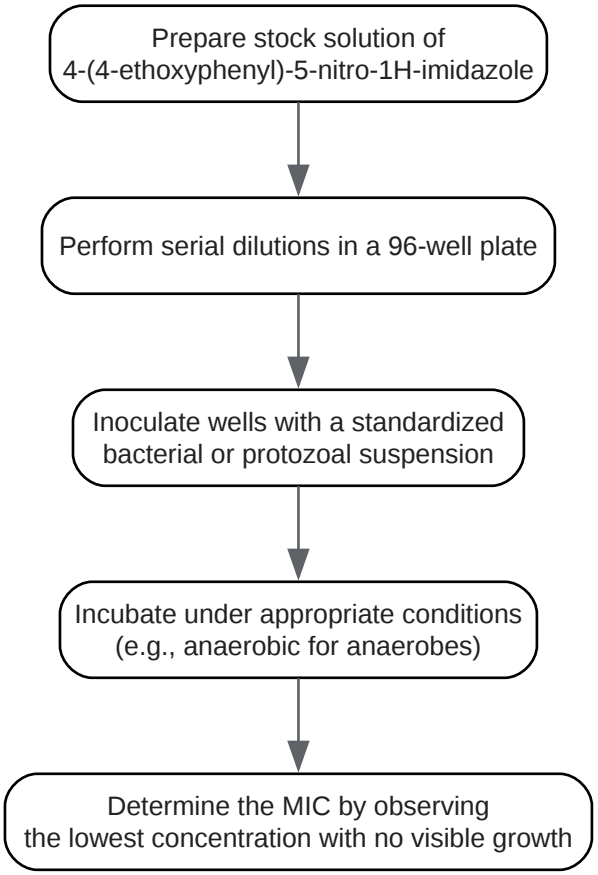

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Caption: A streamlined workflow for determining the Minimum Inhibitory Concentration.

Anticancer Activity: MTT Assay for Cytotoxicity

This protocol is a standard method for assessing the cytotoxic effects of a compound on cancer cell lines.

- Cell Seeding: Seed cancer cells (e.g., MCF-7 for breast cancer, HepG2 for liver cancer) in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Drug Treatment: Treat the cells with various concentrations of **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole** for a specified duration (e.g., 24, 48, or 72 hours).

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- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate to allow viable cells to form formazan crystals.
- Solubilization: Add a solubilizing agent, such as DMSO or isopropanol, to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (typically around 570 nm) using a microplate reader. The absorbance is proportional to the number of viable cells. The IC50 value (the concentration that inhibits 50% of cell growth) can then be calculated. [2]

Conclusion and Future Directions

While direct experimental data for **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole** is scarce, the well-established chemistry and biology of the 5-nitroimidazole class provide a strong foundation for predicting its properties and potential applications. The presence of the 4-ethoxyphenyl substituent offers a modifiable handle to fine-tune the pharmacokinetic and pharmacodynamic properties of the molecule. Future research should focus on the definitive synthesis and characterization of this compound, followed by a thorough in vitro and in vivo evaluation of its antimicrobial, antiparasitic, and anticancer activities. Such studies will be crucial to determine if **4-(4-ethoxyphenyl)-5-nitro-1H-imidazole** or its derivatives represent a promising new avenue for therapeutic development.

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